

IUPAC name and CAS number for 2-Amino-1-cyclopentene-1-carbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-1-cyclopentene-1-carbonitrile

Cat. No.: B031213

[Get Quote](#)

A Technical Guide to 2-Amino-1-cyclopentene-1-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Amino-1-cyclopentene-1-carbonitrile**, a pivotal intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries.

IUPAC Name: 2-aminocyclopent-1-ene-1-carbonitrile[1]

CAS Number: 2941-23-3[1][2][3][4][5][6][7]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Amino-1-cyclopentene-1-carbonitrile**.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂	[1] [2] [4] [6]
Molecular Weight	108.14 g/mol	[2] [5]
Appearance	Off-white to white crystalline solid	[4] [5] [8]
Melting Point	147-148 °C	[6] [7]
Boiling Point	321.2°C at 760 mmHg	[6]
Density	1.1 ± 0.1 g/cm ³	[6]
Solubility	Slightly soluble in water.	[4] [7] [9]
pKa	6.70 ± 0.20 (Predicted)	[4]

Synthesis and Experimental Protocol

2-Amino-1-cyclopentene-1-carbonitrile is a crucial raw material and intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs.[\[7\]](#)[\[9\]](#) A prevalent method for its synthesis involves the base-catalyzed cyclization of adiponitrile.

Experimental Protocol: Synthesis from Adiponitrile

This protocol outlines a common laboratory-scale synthesis of **2-Amino-1-cyclopentene-1-carbonitrile**.

Materials:

- Adiponitrile (hexanedinitrile)
- Potassium tert-butoxide (or another strong base)
- Anhydrous solvent (e.g., toluene, THF)
- Methanol (for recrystallization)
- Deionized water

- Standard laboratory glassware and equipment for inert atmosphere reactions

Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with a solution of adiponitrile in an anhydrous solvent.
- Base Addition: The solution is cooled in an ice bath, and a solution of potassium tert-butoxide in the same anhydrous solvent is added dropwise via the dropping funnel while maintaining the temperature below 10°C.
- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the completion of the cyclization reaction.
- Workup: The reaction is quenched by the slow addition of deionized water. The organic layer is separated, and the aqueous layer is extracted with a suitable organic solvent (e.g., ethyl acetate). The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- Purification: The solvent is removed under reduced pressure to yield the crude product. The crude solid is then recrystallized from a minimal amount of hot methanol to afford pure **2-Amino-1-cyclopentene-1-carbonitrile** as a crystalline solid.

Applications in Drug Development

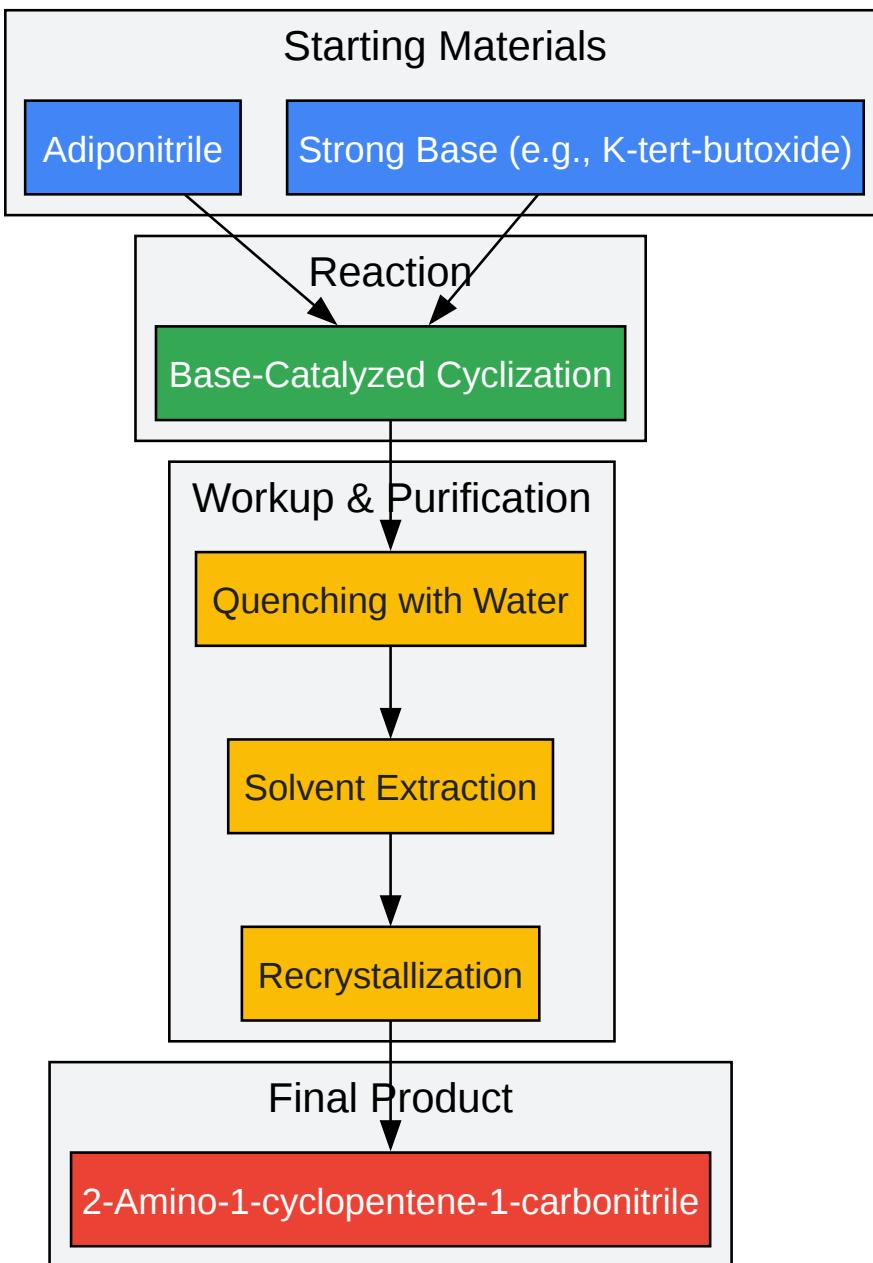
2-Amino-1-cyclopentene-1-carbonitrile serves as a versatile building block in the synthesis of a variety of heterocyclic compounds, which are prevalent in many classes of drugs.^[8] Its unique structure makes it highly reactive and adaptable for various synthetic pathways.^[8]

Notably, this compound is a key intermediate in the synthesis of tacrine-huperzine A hybrids, which have been investigated as acetylcholinesterase inhibitors for the potential treatment of neurological disorders.^{[8][10]} It is also used in the synthesis of Ipidacrine-d9, an isotopic analog of ipidacrine, which is studied for the treatment of toxic cognitive disorders.^[10]

Visualized Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **2-Amino-1-cyclopentene-1-carbonitrile**.

Synthesis Workflow for 2-Amino-1-cyclopentene-1-carbonitrile



[Click to download full resolution via product page](#)

Caption: Synthesis workflow of **2-Amino-1-cyclopentene-1-carbonitrile**.

Safety and Handling

According to GHS hazard statements, **2-Amino-1-cyclopentene-1-carbonitrile** is harmful if swallowed, in contact with skin, or if inhaled.^[2] It causes skin and serious eye irritation and may cause respiratory irritation.^[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. It is incompatible with heat and strong oxidizing agents.^{[7][9]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. H66219.14 [thermofisher.com]
- 2. 2-Amino-1-cyclopentene-1-carbonitrile | C6H8N2 | CID 287275 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. guidechem.com [guidechem.com]
- 5. 2-Amino-1-cyclopentene-1-carbonitrile | 2941-23-3 | FA16066 [biosynth.com]
- 6. echemi.com [echemi.com]
- 7. 2-Amino-1-cyclopentene-1-carbonitrile, 98 %, Thermo Scientific Chemicals 25 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.es]
- 8. nbinno.com [nbinno.com]
- 9. 2-Amino-1-cyclopentene-1-carbonitrile, 98% 25 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 10. 2-Amino-1-cyclopentene-1-carbonitrile-d2 [srdpharma.com]
- To cite this document: BenchChem. [IUPAC name and CAS number for 2-Amino-1-cyclopentene-1-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031213#iupac-name-and-cas-number-for-2-amino-1-cyclopentene-1-carbonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com